

# Application Notes and Protocols for In Vitro Gene Expression Studies Using CL15F6

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## Compound of Interest

Compound Name: CL15F6

Cat. No.: B15573986

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## Introduction

**CL15F6** is an ionizable cationic lipid that has emerged as a valuable tool for the in vitro delivery of genetic material, including plasmid DNA (pDNA) and messenger RNA (mRNA). Its unique chemical properties, particularly its pKa of 6.75, allow for efficient encapsulation of nucleic acids and effective transfection of cells. **CL15F6** is a key component in the formulation of lipid nanoparticles (LNPs) and polymer-lipid hybrid nanoparticles, which are designed to protect the genetic payload from degradation and facilitate its entry into target cells.<sup>[1][2]</sup> These nanoparticles are particularly advantageous for their ability to mediate high transfection efficiency, which is crucial for a wide range of applications in gene expression studies, drug discovery, and the development of novel therapeutics.

This document provides detailed application notes and protocols for the use of **CL15F6** in in vitro gene expression studies, covering both pDNA and mRNA delivery.

## Data Presentation

### Table 1: Physicochemical Properties of CL15F6-based Nanoparticles for pDNA Delivery

Nanoparticle Formulation	Ionizable Lipid	pDNA:PEI Mass Ratio	Average Size (nm)	Zeta Potential (mV)	Transfection Efficiency (%) in HeLa cells
A15	CL15F6	1:0	75	0	~5%
B15	CL15F6	1:0.1	40	+5	~15%
C15	CL15F6	1:1	35	+10	~40%
D15	CL15F6	5:1	30	+15	~30%

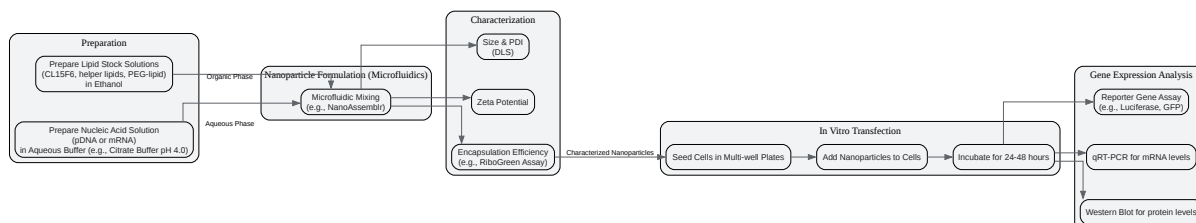
Data summarized from Maeki et al., 2024.[\[3\]](#)[\[4\]](#)

**Table 2: Comparison of Transfection Efficiency of Various Ionizable and Cationic Lipids in Polymer-Lipid Hybrid Nanoparticles for pDNA Delivery**

Lipid Type	Ionizable/Cationic Lipid	Average Transfection Efficiency (%) in HeLa cells
Ionizable	CL15F6	~40%
Ionizable	DODAP	<10%
Ionizable	DODMA	<10%
Ionizable	MC3	<10%
Cationic	DOTAP	~40%
Cationic	DOTMA	~40%

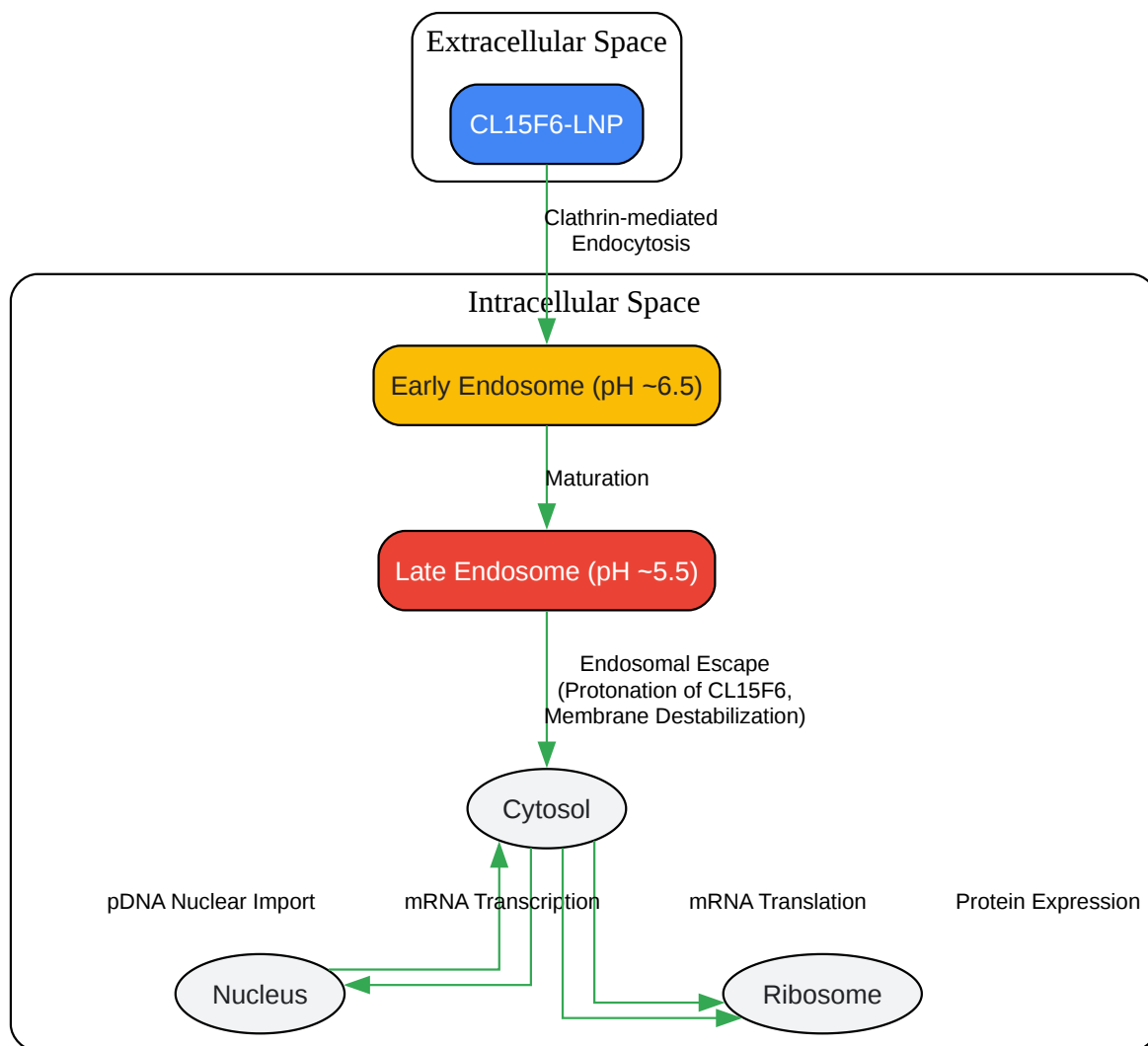
Data summarized from Maeki et al., 2024.[\[3\]](#)[\[4\]](#)

## Mandatory Visualization



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Experimental Workflow for In Vitro Gene Expression using **CL15F6** Nanoparticles.



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## References

- 1. liposomes.ca [liposomes.ca]
- 2. Breaking the final barrier: Evolution of cationic and ionizable lipid structure in lipid nanoparticles to escape the endosome - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Structure and Function of Cationic and Ionizable Lipids for Nucleic Acid Delivery - PMC [pmc.ncbi.nlm.nih.gov]
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